

# Technical Support Center: Purification of 1,1,2-Trifluoroethane (HFC-143)

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## Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues encountered during the purification of **1,1,2-Trifluoroethane** (HFC-143).

## Section 1: Troubleshooting Guides

This section provides a systematic approach to diagnosing and resolving common problems encountered during the purification of **1,1,2-Trifluoroethane**.

### Distillation-Based Purification Issues

Distillation is a primary method for purifying HFC-143. However, various issues can arise, leading to suboptimal purity.

**Problem:** Poor Separation Efficiency (Product Purity Below Target)

**Possible Causes:**

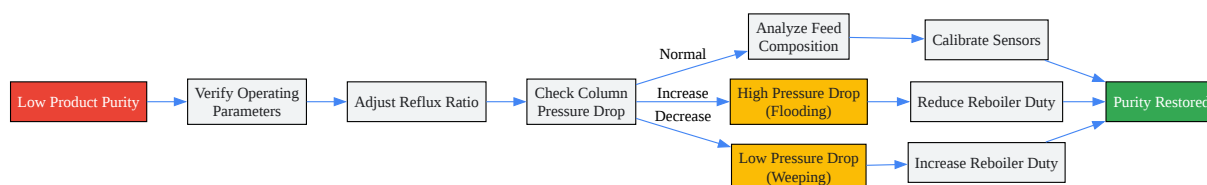
- **Incorrect Reflux Ratio:** An inadequate reflux ratio can lead to insufficient separation of components with close boiling points.
- **Flooding:** Excessive vapor flow can cause liquid to be carried up the column, hindering effective separation.

- **Weeping:** Low vapor flow may not be sufficient to hold up the liquid on the trays, causing it to leak down the column.
- **Feed Composition Fluctuation:** Variations in the feed stream's composition can disrupt the column's temperature and pressure profiles.
- **Inaccurate Temperature or Pressure Readings:** Faulty sensors can lead to incorrect operational adjustments.

#### Troubleshooting Steps:

- **Verify Operating Parameters:** Check the column's temperature and pressure profiles against the expected values for the given feed composition.
- **Adjust Reflux Ratio:** Gradually increase the reflux ratio to improve separation. Monitor the product purity at each adjustment.
- **Check for Flooding or Weeping:** Observe the column's pressure drop. A sudden increase may indicate flooding, while a significant decrease could suggest weeping. Adjust the reboiler duty or feed rate accordingly.
- **Analyze Feed Composition:** Use gas chromatography (GC) to analyze the feed stream and ensure its composition is within the expected range.
- **Calibrate Instrumentation:** Verify the accuracy of all temperature and pressure sensors and recalibrate if necessary.

#### Logical Troubleshooting Flow for Distillation:



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Caption: Troubleshooting workflow for low purity in distillation.

## Adsorption-Based Purification Issues

Adsorption is effective for removing specific impurities like residual acids (e.g., HF) and moisture.

Problem: Incomplete Removal of Impurities (Breakthrough)

Possible Causes:

- **Saturated Adsorbent:** The adsorbent has reached its maximum capacity and can no longer capture impurities.
- **Inappropriate Adsorbent:** The selected adsorbent may not have a high affinity for the target impurities.
- **Incorrect Operating Conditions:** Temperature and pressure can affect adsorption efficiency.
- **Channeling:** The gas flow is not uniform through the adsorbent bed, leading to localized saturation.

Troubleshooting Steps:

- **Regenerate or Replace Adsorbent:** If the adsorbent is saturated, it needs to be regenerated according to the specified protocol or replaced with fresh material.

- **Verify Adsorbent Selection:** Ensure the chosen adsorbent is suitable for removing the specific impurities present in the HFC-143 stream. For acidic impurities like HF, adsorbents like activated alumina or sodium fluoride are often used.
- **Optimize Operating Conditions:** Check and adjust the temperature and pressure to the recommended levels for the specific adsorption process.
- **Inspect Adsorbent Bed:** If possible, inspect the adsorbent bed for signs of channeling. Repacking the bed may be necessary.

## Section 2: Frequently Asked Questions (FAQs)

Q1: What are the common impurities in crude **1,1,2-Trifluoroethane** (HFC-143)?

A1: Common impurities depend on the synthesis route. A likely route involves the reaction of ethylene with chlorine to produce 1,2-dichloroethane and 1,1,2-trichloroethane, followed by fluorination with hydrogen fluoride (HF).<sup>[1]</sup> Potential impurities from this process include:

- **Unreacted starting materials:** 1,2-dichloroethane, 1,1,2-trichloroethane
- **Reaction intermediates and byproducts:** Other chlorinated and fluorinated ethanes
- **Residual reagents:** Hydrogen fluoride (HF)

Q2: How can I remove hydrogen fluoride (HF) from my HFC-143 product?

A2: Adsorption is a highly effective method for removing HF. Commonly used adsorbents include:

- **Sodium Fluoride (NaF):** Shows good adsorption capacity for HF.
- **Activated Alumina:** Another effective adsorbent for HF removal.
- **Zeolites:** Molecular sieves like zeolite 3A can also be used for HF adsorption.

Q3: What analytical methods are suitable for determining the purity of **1,1,2-Trifluoroethane**?

A3: Gas chromatography (GC) is the primary method for assessing the purity of HFC-143 and quantifying impurities.

- GC with Flame Ionization Detection (FID): A standard method for quantifying organic impurities.
- GC with Mass Spectrometry (MS): Useful for identifying unknown impurities.[2][3]
- GC with Atomic Emission Detector (AED): Can be used to quantify trace impurities containing elements like C, H, Cl, and F, especially when reference materials are unavailable.[4]

Q4: Can extractive distillation be used to purify **1,1,2-Trifluoroethane**?

A4: Yes, extractive distillation can be a viable option, particularly for separating components with close boiling points that form azeotropes or near-azeotropes. This technique involves adding a solvent that alters the relative volatilities of the components, making separation by distillation easier. The selection of an appropriate solvent is crucial for the success of this method.[5][6][7]

Q5: How do I regenerate the adsorbent used for purification?

A5: The regeneration method depends on the type of adsorbent and the adsorbed impurities.

- Thermal Regeneration: Involves heating the adsorbent to a specific temperature to desorb the impurities. This is a common method but can be energy-intensive.
- Chemical Regeneration: Uses a chemical solution to wash the adsorbent and remove the impurities. For instance, an acidic or basic wash can be employed.[8]
- Solvent Regeneration: Involves passing a solvent through the adsorbent bed to dissolve and remove the adsorbed impurities.[7]

## Section 3: Experimental Protocols

### Protocol for Purity Analysis by Gas Chromatography (GC-FID)

This protocol outlines a general procedure for determining the purity of HFC-143.

#### Instrumentation:

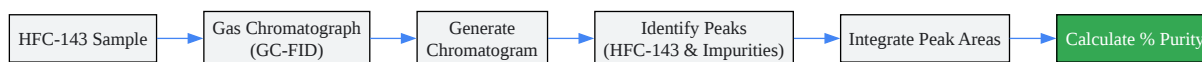
- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for separating volatile halogenated hydrocarbons (e.g., a polydimethylsiloxane-based column).<sup>[1]</sup>
- Helium or Nitrogen as the carrier gas.

#### Procedure:

- Sample Preparation: No specific sample preparation is typically required for gaseous samples. Ensure the sample cylinder is properly connected to the GC inlet.
- GC Conditions (Typical):
  - Injector Temperature: 150 °C
  - Oven Temperature Program:
    - Initial temperature: 40 °C, hold for 5 minutes.
    - Ramp: 10 °C/min to 200 °C.
    - Hold at 200 °C for 5 minutes.
  - Detector Temperature: 250 °C
  - Carrier Gas Flow Rate: 1-2 mL/min
- Injection: Inject a known volume of the gaseous HFC-143 sample.
- Data Analysis:
  - Identify the peak corresponding to **1,1,2-Trifluoroethane** based on its retention time, which can be confirmed using a standard.

- Identify and quantify impurity peaks.
- Calculate the purity of HFC-143 based on the peak areas.

Workflow for GC Purity Analysis:



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Caption: Workflow for determining HFC-143 purity via GC-FID.

## Section 4: Data Presentation

Table 1: Boiling Points of **1,1,2-Trifluoroethane** and Potential Impurities

This table provides the normal boiling points of HFC-143 and some of its potential impurities, which is critical for designing distillation-based purification processes.

Compound	Formula	Boiling Point (°C)
1,1,2-Trifluoroethane (HFC-143)	CH <sub>2</sub> FCHF <sub>2</sub>	5[6][9]
1,2-Dichloroethane	C <sub>2</sub> H <sub>4</sub> Cl <sub>2</sub>	83.5
1,1,2-Trichloroethane	C <sub>2</sub> H <sub>3</sub> Cl <sub>3</sub>	113.5
Hydrogen Fluoride	HF	19.5

Note: The significant difference in boiling points between HFC-143 and the chlorinated precursors suggests that simple distillation should be effective for their separation. The close boiling point of HF indicates that azeotropic distillation or adsorption would be more suitable for its removal.

Table 2: Adsorbent Selection Guide for Common Impurities in HFC-143

Impurity	Recommended Adsorbent(s)	Regeneration Method(s)
Hydrogen Fluoride (HF)	Activated Alumina, Sodium Fluoride (NaF), Zeolites	Thermal, Chemical (e.g., dilute acid/base wash)
Moisture (H <sub>2</sub> O)	Molecular Sieves (e.g., 3A, 4A), Silica Gel	Thermal
Chlorinated Hydrocarbons	Activated Carbon	Thermal, Solvent

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